

A Comparative Guide to Reference Standards for 8-Substituted Quinoline-3-Carboxamides

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Compound of Interest

Compound Name: *8-Bromo-6-methylquinoline-3-carboxamide*

Cat. No.: *B15342017*

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In the landscape of modern drug discovery, the 8-substituted quinoline-3-carboxamide scaffold has emerged as a privileged structure, demonstrating a wide array of biological activities. These compounds have shown promise as modulators of critical pathways in oncology, inflammation, and beyond. For researchers engaged in the development and evaluation of novel derivatives, the availability and characterization of high-quality reference standards are paramount for ensuring the accuracy, reproducibility, and comparability of experimental data.

This guide provides an in-depth comparison of commercially available reference standards for 8-substituted quinoline-3-carboxamides, with a primary focus on Tasquinimod, a well-characterized clinical-stage compound. We will delve into their synthesis, analytical characterization, and biological performance in key assays, offering practical insights and detailed protocols to support your research endeavors.

The Archetypal Reference Standard: Tasquinimod

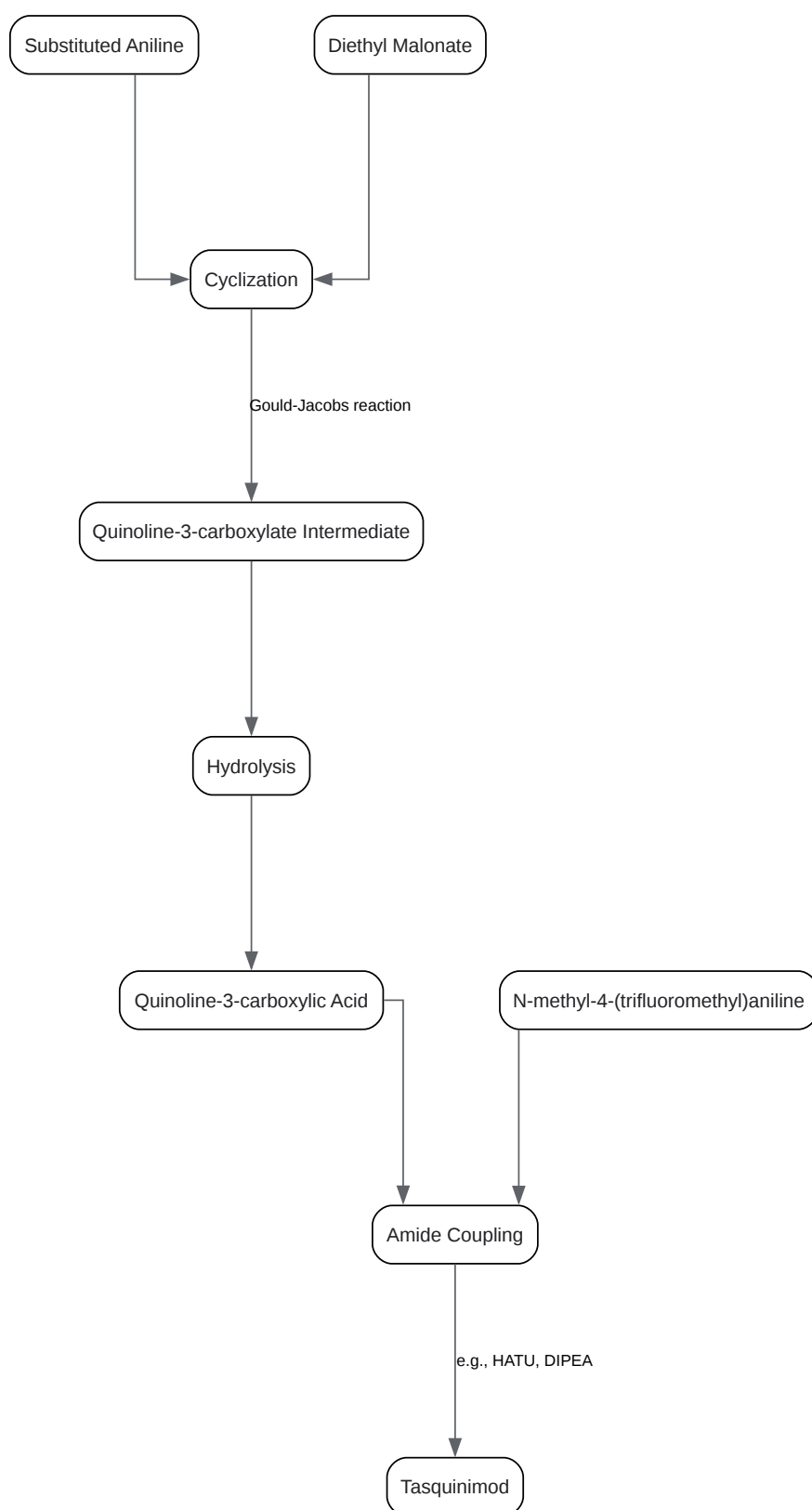
Tasquinimod (4-hydroxy-5-methoxy-N,1-dimethyl-2-oxo-N-[4-(trifluoromethyl)phenyl]-1,2-dihydroquinoline-3-carboxamide) is a prominent example of an 8-substituted quinoline-3-

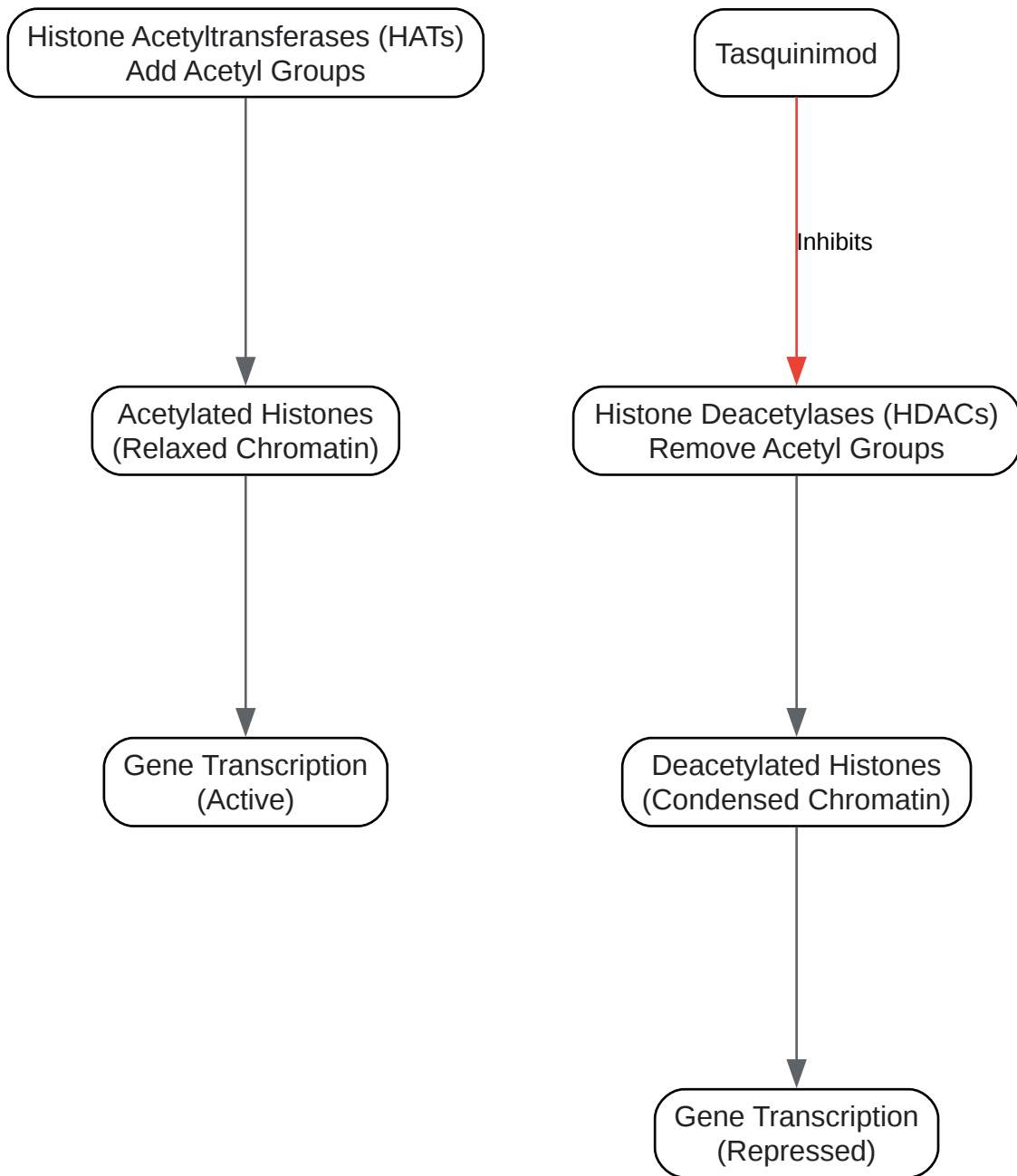
carboxamide that has advanced to late-stage clinical trials, primarily for the treatment of prostate cancer.^[1] Its well-documented biological activities and established analytical profile make it an ideal primary reference standard for this class of compounds.

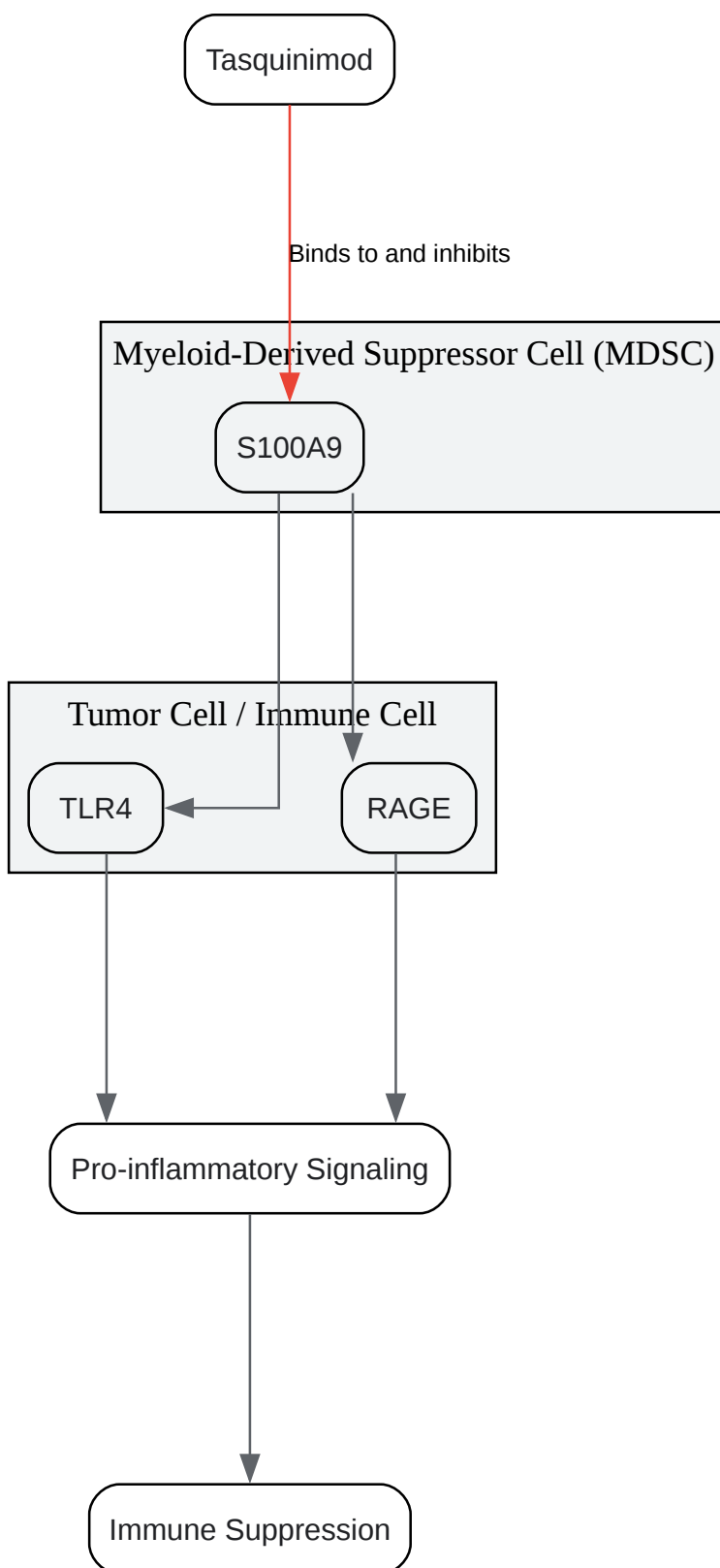
Synthesis of Tasquinimod: A Representative Pathway

The synthesis of Tasquinimod and its analogs generally follows a multi-step pathway involving the construction of the quinoline core followed by amidation. While specific reagents and conditions may vary, a generalizable synthetic route provides a framework for understanding the production of these reference standards.

A plausible synthetic approach, based on literature precedents, is outlined below. This process highlights the key chemical transformations required to assemble the complex scaffold of Tasquinimod.







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Sources

- [1. Tasquinimod - Wikipedia \[en.wikipedia.org\]](#)
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